

Introduction to lithium disilicate glass-ceramic systems

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Compound of Interest

Compound Name: *Lithium disilicate*

CAS No.: *13568-46-2*

Cat. No.: *B12745032*

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Experimental Protocols

I. Synthesis of Lithium Disilicate Glass-Ceramic via Melt-Quenching

This protocol describes the conventional method for synthesizing **lithium disilicate** glass-ceramics.

1. Raw Material Preparation and Mixing:

- Weigh the required amounts of high-purity raw materials. A typical composition includes SiO_2 , Li_2CO_3 (as a source of Li_2O), Al_2O_3 , K_2CO_3 (as a source of K_2O), and P_2O_5 (as a nucleating agent).
- Thoroughly mix the powders in a planetary ball mill for several hours to ensure homogeneity.

2. Glass Melting:

- Transfer the mixed powder into a platinum or alumina crucible.

- Place the crucible in a high-temperature furnace and heat to a temperature in the range of 1400-1500°C.
 - Hold the melt at this temperature for a sufficient time (e.g., 2-4 hours) to ensure complete melting and homogenization.
3. Quenching:
- Rapidly cool the molten glass to form a glass frit. This is typically done by pouring the melt into distilled water or onto a steel plate. This rapid cooling prevents crystallization.
4. Glass Powder Preparation:
- Dry the resulting glass frit.
 - Mill the frit into a fine powder using a ball mill. The particle size is typically reduced to less than 75 μm .
5. Pressing and Sintering (for bulk samples):
- Press the glass powder into the desired shape (e.g., cylindrical pellets) at a pressure of approximately 45 MPa.
 - Sinter the pressed powder in a furnace. The sintering temperature is typically in the range of 800-900°C for about 2 hours.
6. Crystallization Heat Treatment:
- Subject the sintered glass to a two-stage heat treatment to induce crystallization.
 - Nucleation Step: Heat the glass to a temperature around 480°C and hold for a specific duration to form nuclei.
 - Crystal Growth Step: Increase the temperature to around 840-850°C to allow for the growth of **lithium disilicate** crystals on the formed nuclei. The holding time at this temperature can be around 25 minutes to several hours, depending on the desired microstructure.

II. Characterization of Lithium Disilicate Glass-Ceramics

1. Microstructural Analysis using Scanning Electron Microscopy (SEM):

- Sample Preparation:
 - Cut the glass-ceramic sample to the desired size.
 - For cross-sectional imaging, fracture the sample or cut and polish the surface using a series of abrasive papers with decreasing grit size, followed by polishing with diamond paste to achieve a mirror-like finish.
 - Etch the polished surface with a dilute hydrofluoric acid (HF) solution (e.g., 5% HF for 20 seconds) to reveal the crystal structure.
 - Thoroughly clean and dry the sample.
 - Mount the sample on an SEM stub using conductive carbon tape.
 - Sputter-coat the sample with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging under the electron beam.
- Imaging:
 - Place the prepared sample in the SEM chamber.
 - Use a backscattered electron detector to differentiate between the crystalline and glassy phases based on atomic number contrast.
 - Acquire images at various magnifications to observe the crystal morphology, size, and distribution.

2. Crystalline Phase Analysis using X-ray Diffraction (XRD):

- Sample Preparation:
 - Grind the glass-ceramic sample into a fine powder.
 - Mount the powder on a sample holder.

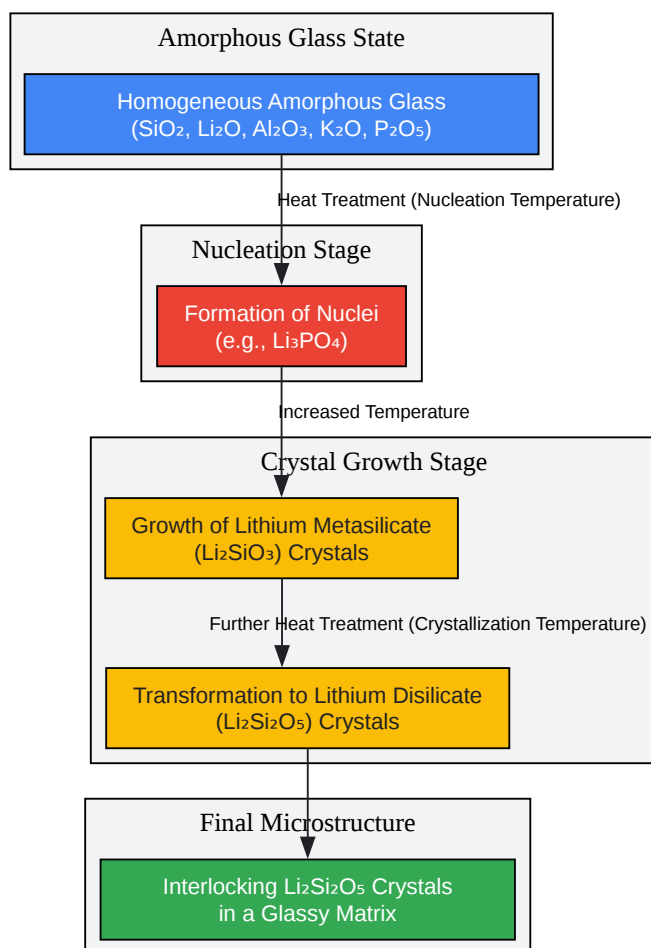
- Data Acquisition:
 - Place the sample holder in the diffractometer.
 - Scan the sample over a range of 2θ angles (e.g., 10-80°) using Cu K α radiation.
 - Identify the crystalline phases present by comparing the diffraction peaks with standard diffraction patterns from databases (e.g., JCPDS).

3. Mechanical Property Testing: Biaxial Flexural Strength:

- Sample Preparation:
 - Prepare disc-shaped specimens with a diameter of approximately 12 mm and a thickness of 1.2 mm, according to ISO 6872 standards. The surfaces should be polished to a high finish.
- Testing Procedure (Ball-on-three-ball method):
 - Place the disc-shaped specimen on a support consisting of three balls.
 - Apply a load to the center of the specimen using a single ball at a constant crosshead speed until fracture occurs.
 - Record the fracture load.
 - Calculate the biaxial flexural strength using the appropriate formula that takes into account the fracture load and specimen dimensions.

Visualizations

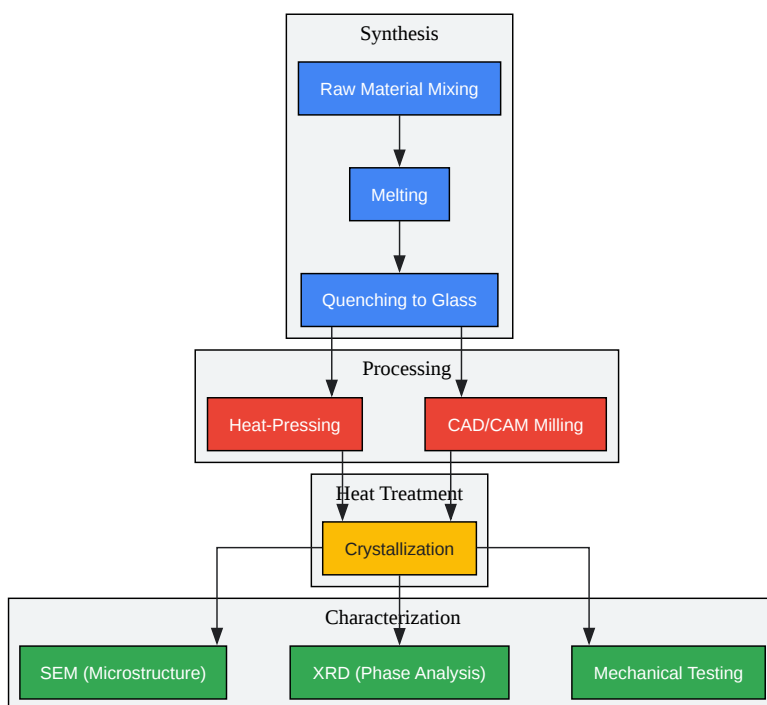
Crystallization Process of Lithium Disilicate Glass



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Caption: Crystallization pathway of **lithium disilicate** glass-ceramic.

Experimental Workflow for Lithium Disilicate Processing and Characterization



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Caption: Workflow for processing and characterizing **lithium disilicate**.

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